

Safe Disposal of N-Boc-3-aminophenylacetic Acid: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-Boc-3-aminophenylacetic Acid**

Cat. No.: **B053512**

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents like **N-Boc-3-aminophenylacetic acid** are paramount for ensuring laboratory safety and environmental protection. This guide provides a step-by-step procedure for the safe disposal of **N-Boc-3-aminophenylacetic acid**, aligning with standard laboratory safety protocols and regulatory considerations.

Chemical Safety and Handling Overview

N-Boc-3-aminophenylacetic acid is an organic compound that requires careful handling. Based on available safety data, it can cause skin, eye, and respiratory irritation.^[1] Always consult the Safety Data Sheet (SDS) for the most detailed and up-to-date safety information before handling this chemical.^[1] Standard personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times.

Key Chemical Properties:

Property	Value	Reference
CAS Number	123036-51-1	[1] [2] [3]
Molecular Formula	C13H17NO4	[1] [3]
Molecular Weight	251.28 g/mol	[1] [3]
Hazard Statements	H315, H319, H335	[1]
Precautionary Statements	P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362+P364, P403+P233, P405, P501	[1]

Step-by-Step Disposal Protocol

The appropriate disposal method for **N-Boc-3-aminophenylacetic acid** depends on whether it is in its pure form or mixed with other substances.

Step 1: Waste Identification and Segregation

First, determine if the **N-Boc-3-aminophenylacetic acid** waste is contaminated with any other hazardous materials.

- **Uncontaminated Waste:** If the compound is in its pure, unused form or only mixed with non-hazardous materials, it can be prepared for disposal according to institutional guidelines.
- **Contaminated Waste:** If the compound is mixed with hazardous substances (e.g., flammable solvents, corrosive acids, or toxic reagents), the entire mixture must be treated as hazardous waste. The disposal procedure will be dictated by the most hazardous component of the mixture.[\[4\]](#)

Step 2: Non-Hazardous Waste Disposal

For pure or uncontaminated **N-Boc-3-aminophenylacetic acid**:

- Consult Institutional Guidelines: Always adhere to your organization's specific protocols for chemical waste disposal. Your institution's Environmental Health and Safety (EHS) department is the primary resource for these procedures.[4]
- Incineration: A common and recommended disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[4] This should only be performed by a licensed disposal company.

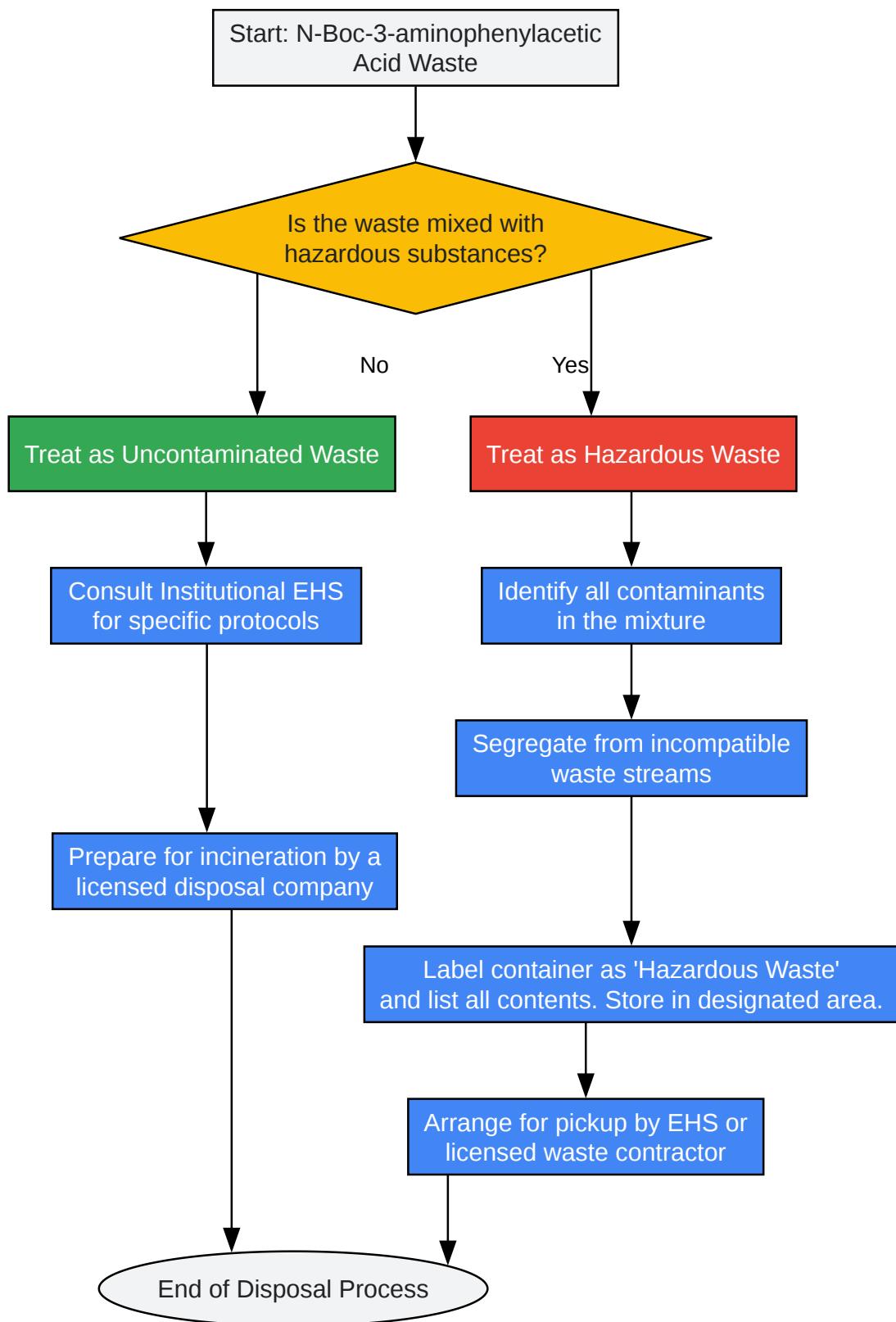
Step 3: Hazardous Waste Disposal

If the **N-Boc-3-aminophenylacetic acid** waste is contaminated with hazardous substances:

- Identify All Contaminants: List all substances that have been mixed with the **N-Boc-3-aminophenylacetic acid**.
- Segregate Waste: Do not mix incompatible waste streams. Hazardous waste must be segregated based on its chemical properties (e.g., flammable, corrosive, reactive).[4][5]
- Labeling and Storage: The waste container must be clearly labeled with the words "Hazardous Waste" and a complete list of its contents. Store the container in a designated satellite accumulation area until it is collected by your institution's EHS department or a licensed hazardous waste contractor.[4][5]
- Regulatory Compliance: Ensure that all federal, state, and local regulations for hazardous waste disposal are strictly followed.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **N-Boc-3-aminophenylacetic acid**.

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Caption: Disposal decision workflow for **N-Boc-3-aminophenylacetic acid**.

Empty Container Disposal

Properly rinsed and air-dried chemical containers that held **N-Boc-3-aminophenylacetic acid** can often be disposed of as regular trash. However, the first rinse must be collected and disposed of as hazardous waste.^[5] For containers of highly toxic chemicals, the first three rinses must be collected as hazardous waste.^[5] Always confirm your institution's specific procedures for empty container disposal.

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